

1-Pentadecanol: A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	1-Pentadecanol	
Cat. No.:	B150567	Get Quote

CAS Number: 629-76-5

Chemical Structure:

Molecular Formula: C15H32O

Linear Formula: CH₃(CH₂)₁₄OH

• IUPAC Name: Pentadecan-1-ol

Synonyms: n-Pentadecyl alcohol, Pentadecanol[1][2]

This technical guide provides an in-depth overview of **1-Pentadecanol**, a saturated long-chain fatty alcohol, for researchers, scientists, and professionals in drug development. It covers its chemical and physical properties, synthesis, biological activities, and potential applications, with a focus on experimental data and methodologies.

Physicochemical Properties

1-Pentadecanol is a white, flaky solid at room temperature.[1] It is a stable compound with low oral, dermal, and respiratory toxicity, though it can be a mild skin and eye irritant upon prolonged contact.[1] Key physicochemical data are summarized in the table below.



Property	Value	Reference
Molecular Weight	228.41 g/mol	[2]
Melting Point	41-44 °C	[1][3]
Boiling Point	269-271 °C	[1]
Density	0.842 kg/L at 40 °C	[1]
Flash Point	112 °C (closed cup)	[1]
Water Solubility	Insoluble	[3]
Vapor Pressure	0.000038 mmHg	[2]

Synthesis and Production

Industrially, **1-Pentadecanol** can be produced via the hydroformylation of olefins.[1] In a laboratory setting, a common synthetic route involves the reduction of pentadecanoic acid (or its ester derivative). A general preparation method described involves the conversion of myristic acid through a nitrile intermediate to pentadecanoic acid, followed by reduction to **1-Pentadecanol**.[3]

A detailed experimental protocol for a similar long-chain alcohol, 1-Heptadecanol, by the catalytic hydrogenation of heptadecanoic acid, provides a relevant experimental model.[4]

Model Experimental Protocol: Catalytic Hydrogenation of a Fatty Acid

This protocol is adapted for the synthesis of **1-Pentadecanol** from pentadecanoic acid.

Materials:

- Pentadecanoic acid
- Palladium on carbon (Pd/C) catalyst (e.g., 5-10 wt%)
- Anhydrous ethanol (or another suitable solvent)



- · Hydrogen gas
- High-pressure reactor (autoclave) with magnetic stirring and temperature control

Procedure:

- Reactor Setup: In a high-pressure reactor, combine pentadecanoic acid and a catalytic amount of Pd/C (e.g., 1-5 mol%) in a suitable solvent like anhydrous ethanol.
- Inerting: Seal the reactor and purge it multiple times with an inert gas (e.g., nitrogen) to remove oxygen, followed by several purges with hydrogen gas.
- Reaction: Pressurize the reactor with hydrogen to the desired pressure (e.g., 3.0 MPa) and heat to the target temperature (e.g., 240 °C) with vigorous stirring.
- Monitoring: Maintain the temperature and pressure for a set duration (e.g., 7-13 hours). The
 reaction progress can be monitored by taking aliquots (if the setup allows) and analyzing
 them by Gas Chromatography (GC) or Thin-Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen.
- Purification: Recover the reaction mixture and separate the catalyst by filtration. The solvent is then removed from the filtrate under reduced pressure. The crude **1-Pentadecanol** can be further purified by recrystallization from a suitable solvent such as acetone or ethanol.

Analytical Confirmation:

- Gas Chromatography (GC): To assess purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure.
- Infrared (IR) Spectroscopy: To identify the hydroxyl functional group.[2]

Biological Activity and Applications in Drug Development



1-Pentadecanol has demonstrated several biological activities of interest to researchers in drug development.

Antimicrobial and Anti-Acne Activity

1-Pentadecanol has been identified as a naturally occurring anti-acne agent.[5] It exhibits selective antimicrobial activity against Propionibacterium acnes, the bacterium implicated in acne.[1]

The following table summarizes its minimum inhibitory concentration (MIC) and minimum bactericidal concentration (MBC) against various microorganisms.

Microorganism	MIC (μg/mL)	MBC (µg/mL)	Reference
Propionibacterium acnes	0.78	1.56	[1]
Brevibacterium ammoniagenes	6.25	[1]	
Pityrosporum ovale	>800	[1]	_

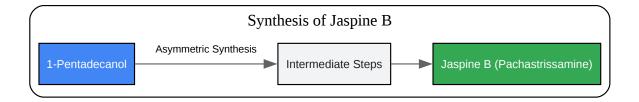
Potential as a Mycobactericidal Agent

A computational study explored the potential of various alcohols as disinfectants against Mycobacterium tuberculosis. **1-Pentadecanol** was evaluated as a ligand for the InhA, MabA, and PanK receptors. The study found that the binding energy increased with the alcohol's chain length, suggesting **1-Pentadecanol** as a reference for developing new receptor-targeted mycobactericidal agents.[1]

Starting Material for Bioactive Compound Synthesis

1-Pentadecanol serves as a starting reagent for the asymmetric synthesis of Jaspine B (pachastrissamine), a cytotoxic lipid compound found in sea sponges.[3] This highlights its utility as a building block in the synthesis of complex, biologically active molecules.





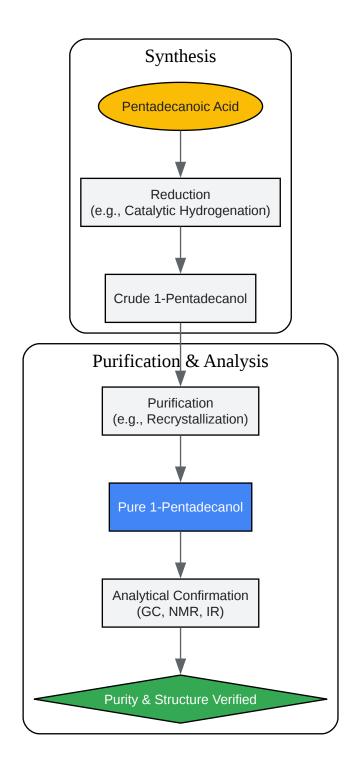
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Synthetic pathway from **1-Pentadecanol** to Jaspine B.

Experimental Workflows and Logical Relationships

The following diagram illustrates a generalized workflow for the synthesis and analysis of **1- Pentadecanol**, applicable in a research setting.





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Generalized workflow for **1-Pentadecanol** synthesis and analysis.



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